

Application Notes and Protocols for Cryogenic Thermal Conductivity Studies of C175 Alloy

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Compound of Interest

Compound Name: C 175

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These application notes provide a comprehensive overview of the C175 beryllium copper alloy, specifically focusing on its thermal conductivity at cryogenic temperatures. This document includes detailed data, experimental protocols for measurement, and visualizations to aid in understanding the material's properties and the methodologies for its characterization.

Introduction to C175 Alloy

C175 is a high-performance beryllium copper alloy series, primarily available as C17500 (cobalt-beryllium copper) and C17510 (nickel-beryllium copper). These alloys are renowned for their excellent combination of mechanical strength and thermal conductivity, making them suitable for a wide range of applications, including components in cryogenic systems, electrical connectors, and heat transfer plates.^[1] The primary difference between C17500 and C17510 lies in the alloying element used in conjunction with beryllium, with cobalt and nickel respectively, which results in very similar performance characteristics. This document will focus on the properties of C17510, for which more specific cryogenic data is available.

Material Composition

The nominal composition of the C17510 alloy is detailed in the table below. The small percentage of beryllium, combined with nickel, provides the alloy's characteristic high strength, while the copper matrix ensures high thermal and electrical conductivity.^[2]

Element	Content (%)
Beryllium (Be)	0.2 - 0.6
Nickel (Ni)	1.4 - 2.2
Iron (Fe)	0.1 (max)
Copper (Cu)	Balance

Cryogenic Thermal Conductivity Data

The thermal conductivity of C17510 alloy has been characterized across a wide range of cryogenic temperatures. The following table summarizes the thermal conductivity of C17510 in the age-hardened condition at various temperatures from 4 K to 300 K. The data has been calculated using the polynomial fit equations provided by the National Institute of Standards and Technology (NIST).

Temperature (K)	Thermal Conductivity (W/m·K)
4	10.8
10	27.0
20	52.3
50	111.3
77	147.2
100	169.8
150	199.3
200	218.8
250	233.3
300	244.8

For temperatures below 1 K, a study on C17510 TF00 found the thermal conductivity to be approximately $2.39 \cdot (T/1K)^{0.99}$ W/m·K.[3]

Experimental Protocols for Cryogenic Thermal Conductivity Measurement

The following protocol describes the steady-state guarded-comparative-longitudinal heat flow technique, in accordance with ASTM E1225, for measuring the thermal conductivity of C175 alloy at cryogenic temperatures.[4]

1. Sample Preparation:

- Machine the C175 alloy into a cylindrical rod of a specific diameter and length. The dimensions should be chosen to provide a measurable temperature gradient and minimize heat loss.
- Ensure the end faces of the sample are flat and parallel to achieve good thermal contact with the heater and heat sink.
- Drill small holes at designated locations along the length of the sample for the insertion of temperature sensors (e.g., calibrated thermocouples or resistance thermometers).

2. Apparatus Setup:

- The core of the apparatus consists of a vertical stack comprising a heater, the C175 sample, and a heat sink, all enclosed within a high-vacuum cryostat.
- A radiation shield, cooled to a temperature close to that of the sample, surrounds the experimental stack to minimize radiative heat loss.
- A guard cylinder, with a temperature gradient matching that of the sample, is placed concentrically around the sample to prevent radial heat loss.[5]
- Mount calibrated temperature sensors at the designated points along the sample.
- Apply a thin layer of thermal grease at the interfaces between the heater, sample, and heat sink to ensure good thermal contact.

3. Measurement Procedure:

- Evacuate the cryostat to a high vacuum (typically $< 10^{-5}$ Torr) to eliminate convective heat transfer.
- Cool the heat sink to the desired base cryogenic temperature using a cryocooler or a liquid cryogen bath (e.g., liquid helium or liquid nitrogen).
- Apply a known electrical power to the heater at the top of the sample. This will create a steady, one-dimensional heat flow down the length of the sample.
- Monitor the temperatures at different points along the sample using the calibrated sensors.
- Adjust the temperature of the guard cylinder to match the temperature gradient along the sample, minimizing radial heat flow.
- Allow the system to reach thermal equilibrium, which is indicated by stable temperature readings over time.

4. Data Analysis:

- Once the system is in a steady state, record the heater power (Q) and the temperatures (T1, T2, etc.) at the sensor locations along the sample.
- Calculate the temperature gradient (dT/dx) along the sample from the measured temperatures and the known distances between the sensors.
- The thermal conductivity (k) of the C175 alloy at the average temperature of the measurement section can be calculated using Fourier's law of heat conduction:

$$k = (Q / A) * (dx / dT)$$

where:

- Q is the heat flow rate (power supplied by the heater).
- A is the cross-sectional area of the sample.
- dT/dx is the temperature gradient along the measurement section.

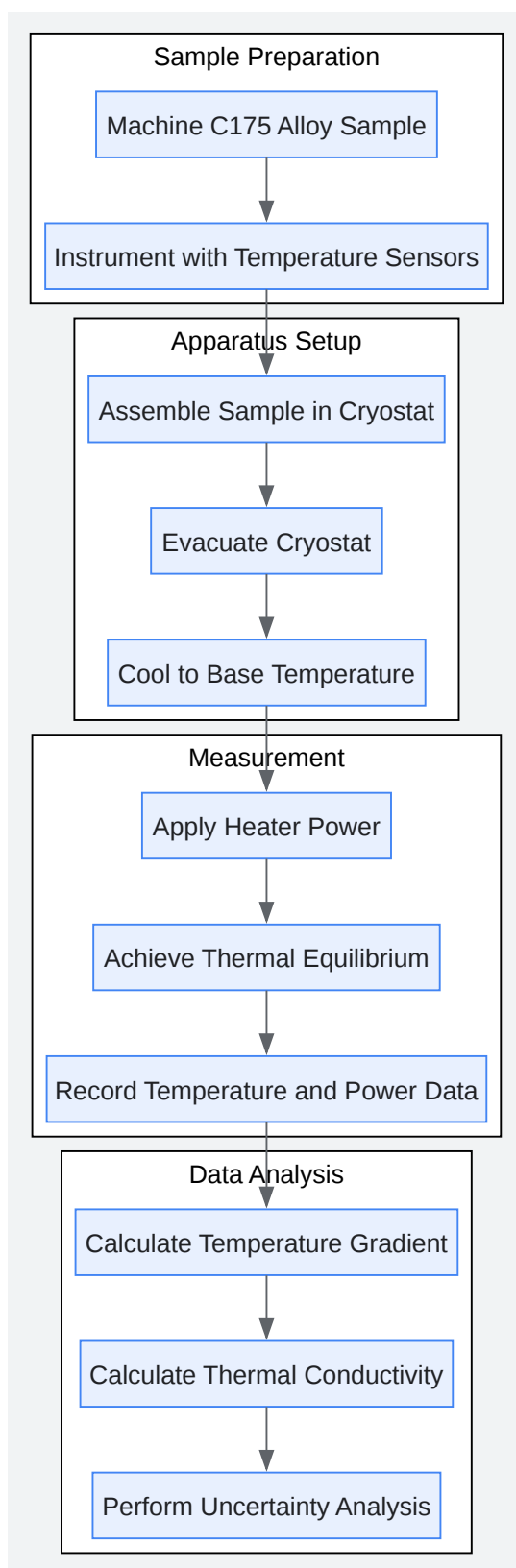
5. Uncertainty Analysis:

- Perform a thorough uncertainty analysis, considering the uncertainties in the measurement of temperature, power, and sample dimensions.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for determining the cryogenic thermal conductivity of the C175 alloy using the guarded-comparative-longitudinal heat flow method.

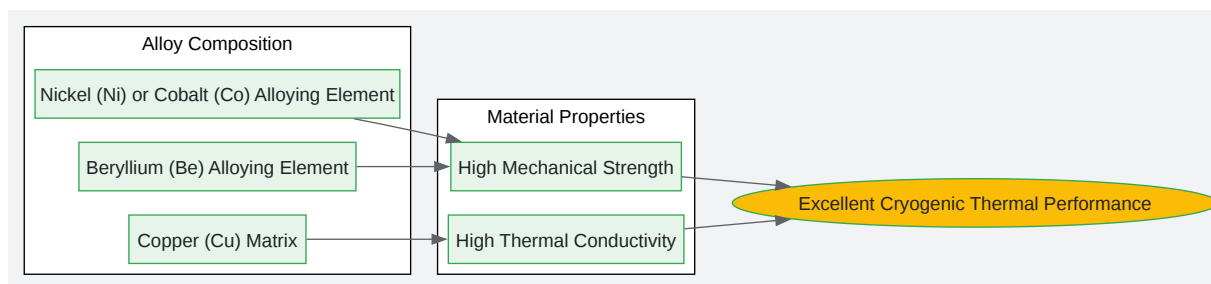


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Experimental workflow for cryogenic thermal conductivity measurement.

Composition and Thermal Conductivity Relationship

The following diagram illustrates the logical relationship between the composition of the C175 alloy and its resulting cryogenic thermal conductivity.



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Relationship between C175 alloy composition and its thermal properties.

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